

Synthesis of Piperidine Derivatives: A Comprehensive Guide for Researchers

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Compound of Interest

Compound Name:	Benzyl 4-(2-hydroxyethyl)piperidine-1-carboxylate
CAS No.:	115909-91-6
Cat. No.:	B056055

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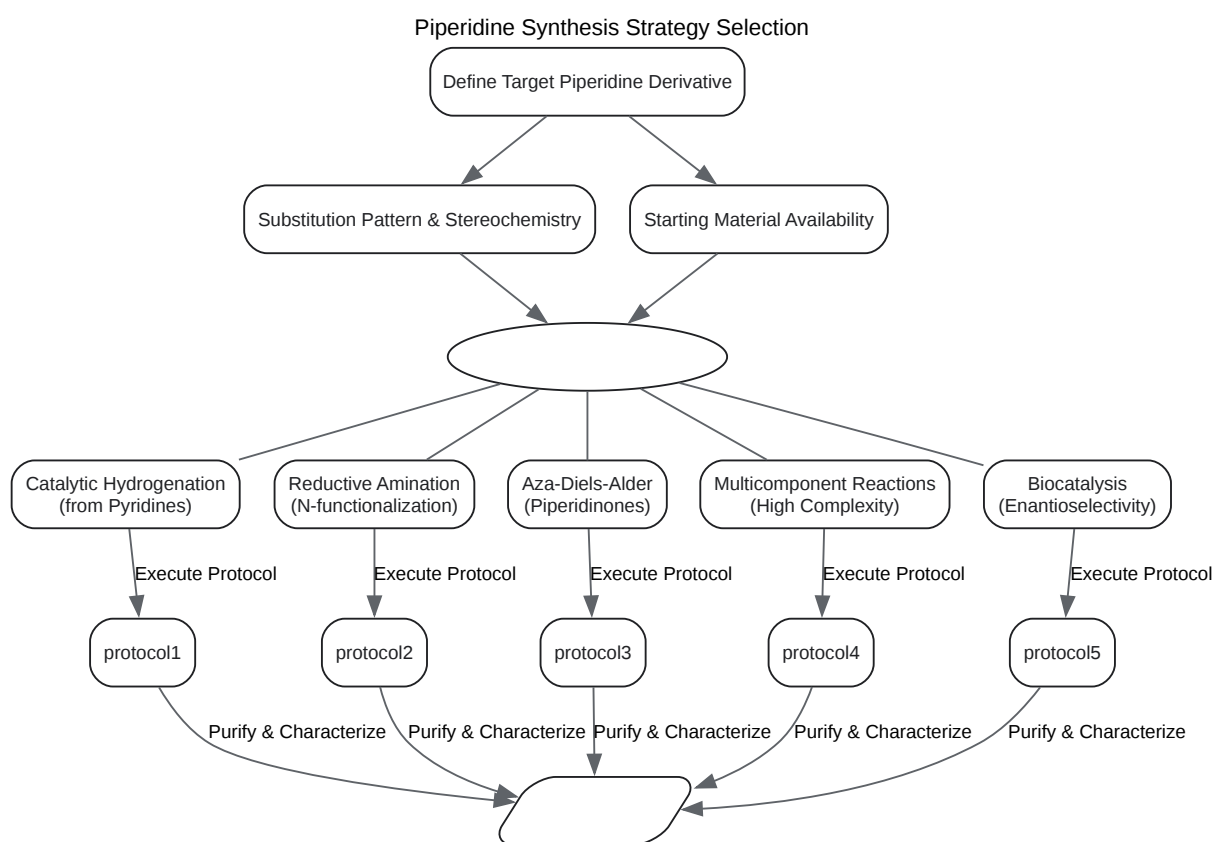
Introduction: The Ubiquitous Piperidine Scaffold in Modern Drug Discovery

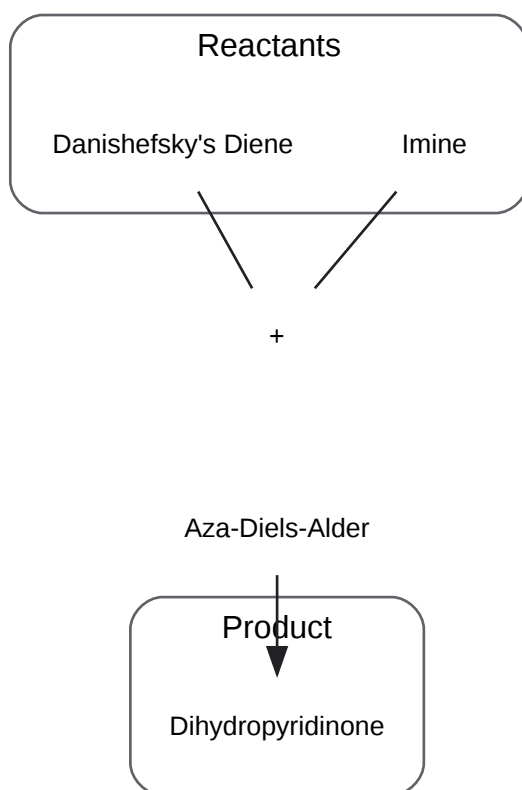
The piperidine motif, a six-membered nitrogen-containing heterocycle, stands as one of the most prevalent structural units in pharmaceuticals and natural products.[1][2] Its conformational flexibility and ability to engage in crucial hydrogen bonding interactions make it a privileged scaffold in medicinal chemistry. Piperidine derivatives are integral components in a wide array of FDA-approved drugs, demonstrating a vast spectrum of biological activities including but not limited to antipsychotic, analgesic, and anti-cancer properties.[3] The development of efficient and stereoselective synthetic routes to access functionalized piperidines is therefore a cornerstone of modern organic and medicinal chemistry, driving innovation in drug development.[4] This guide provides an in-depth exploration of key synthetic strategies, offering both the theoretical underpinnings and field-proven protocols for the synthesis of diverse piperidine derivatives.

Strategic Approaches to Piperidine Ring Synthesis

The construction of the piperidine ring can be broadly categorized into two main approaches: the cyclization of acyclic precursors and the modification of pre-existing ring systems. This guide will focus on several of the most robust and widely employed methodologies, providing detailed protocols for their execution.

A logical workflow for selecting a synthetic strategy is presented below.





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Sources

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